

SRI-31142: A Comprehensive Off-Target Binding Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SRI-31142

Cat. No.: B15616481

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

SRI-31142 is a novel psychoactive compound investigated for its potential as a putative allosteric modulator of the dopamine transporter (DAT). A thorough understanding of its off-target binding profile is critical for assessing its selectivity, predicting potential side effects, and guiding further drug development efforts. This technical guide provides a detailed overview of the off-target binding characteristics of **SRI-31142**, summarizing quantitative data, outlining experimental methodologies, and visualizing key experimental workflows and signaling pathway interactions. The data presented herein is primarily derived from a comprehensive receptor screening panel, offering valuable insights for researchers in pharmacology and neuroscience.

Off-Target Binding Profile

The off-target binding profile of **SRI-31142** was assessed against a panel of 45 common central nervous system (CNS) receptors and transporters. The affinity of **SRI-31142** for these off-targets was determined using radioligand binding assays. The results, expressed as inhibitor constant (K_i) values, are summarized in Table 1.

Table 1: Off-Target Binding Affinity of **SRI-31142**

Target Class	Specific Target	K _i (nM)
Opioid	μ (mu)	116
δ (delta)	>10,000	
κ (kappa)	1,290	
Monoamine Transporters	Dopamine (DAT)	
Serotonin (SERT)	2,340	3,520
Norepinephrine (NET)	>10,000	
Adrenergic	α ₁	
α ₂	>10,000	
β	>10,000	
Dopamine	D ₁	
D ₂	>10,000	
D ₃	>10,000	
D ₄	>10,000	
D ₅	>10,000	
Serotonin	5-HT _{1a}	>10,000
5-HT _{1e}	>10,000	
5-HT _{2a}	>10,000	
5-HT _{2c}	>10,000	
5-HT ₃	>10,000	
5-HT _{5a}	>10,000	
5-HT ₆	>10,000	
5-HT ₇	>10,000	
Histamine	H ₁	

H ₂	>10,000	
H ₃	>10,000	
Muscarinic	M ₁	>10,000
M ₂	>10,000	
M ₃	>10,000	
M ₄	>10,000	
M ₅	>10,000	
Other Receptors	Sigma ₁	3,450
Sigma ₂	>10,000	
I ₂ (Imidazoline)	>10,000	
Ion Channels	Ca ²⁺ Channel (L-type)	>10,000
K ⁺ Channel (hERG)	>10,000	
Na ⁺ Channel (Site 2)	>10,000	

Data sourced from Moerke et al., 2018.

Of the 45 targets investigated, **SRI-31142** displayed the highest affinity for the mu (μ) opioid receptor, with a K_i value of 116 nM. It also showed measurable affinity for the serotonin transporter (SERT), kappa (κ) opioid receptor, sigma₁ receptor, and the dopamine transporter (DAT) with K_i values of 2,340 nM, 1,290 nM, 3,450 nM, and 3,520 nM, respectively. For all other targets in the panel, **SRI-31142** demonstrated weak or no significant binding affinity (K_i > 10,000 nM).

Primary Pharmacology at Monoamine Transporters

While the off-target screen provides a broad overview, the primary intended pharmacological activity of **SRI-31142** is at the monoamine transporters. As a putative allosteric modulator, its interaction with these transporters is complex. **SRI-31142** has been characterized as a partial inhibitor of monoamine uptake.

Table 2: Primary Pharmacology of **SRI-31142** at Monoamine Transporters

Assay Type	DAT	SERT	NET
Uptake Inhibition IC ₅₀ (nM)	2,340	23	52
Binding Affinity K _i (nM)	3,520	2,340	>10,000

Data on uptake inhibition from Rothman et al., 2015; Binding affinity from Moerke et al., 2018.

SRI-31142 demonstrates nanomolar potency as a partial inhibitor of uptake at the serotonin and norepinephrine transporters, with significantly weaker potency at the dopamine transporter. Interestingly, its binding affinity for the DAT is reported to be over 1000-fold weaker than its potency for uptake inhibition, a characteristic that distinguishes it from typical DAT inhibitors.

Experimental Protocols

Off-Target Receptor Binding Screen

The off-target binding profile of **SRI-31142** was determined by the National Institute of Mental Health Psychoactive Drug Screening Program (NIMH PDSP). The following provides a generalized protocol for such screens.

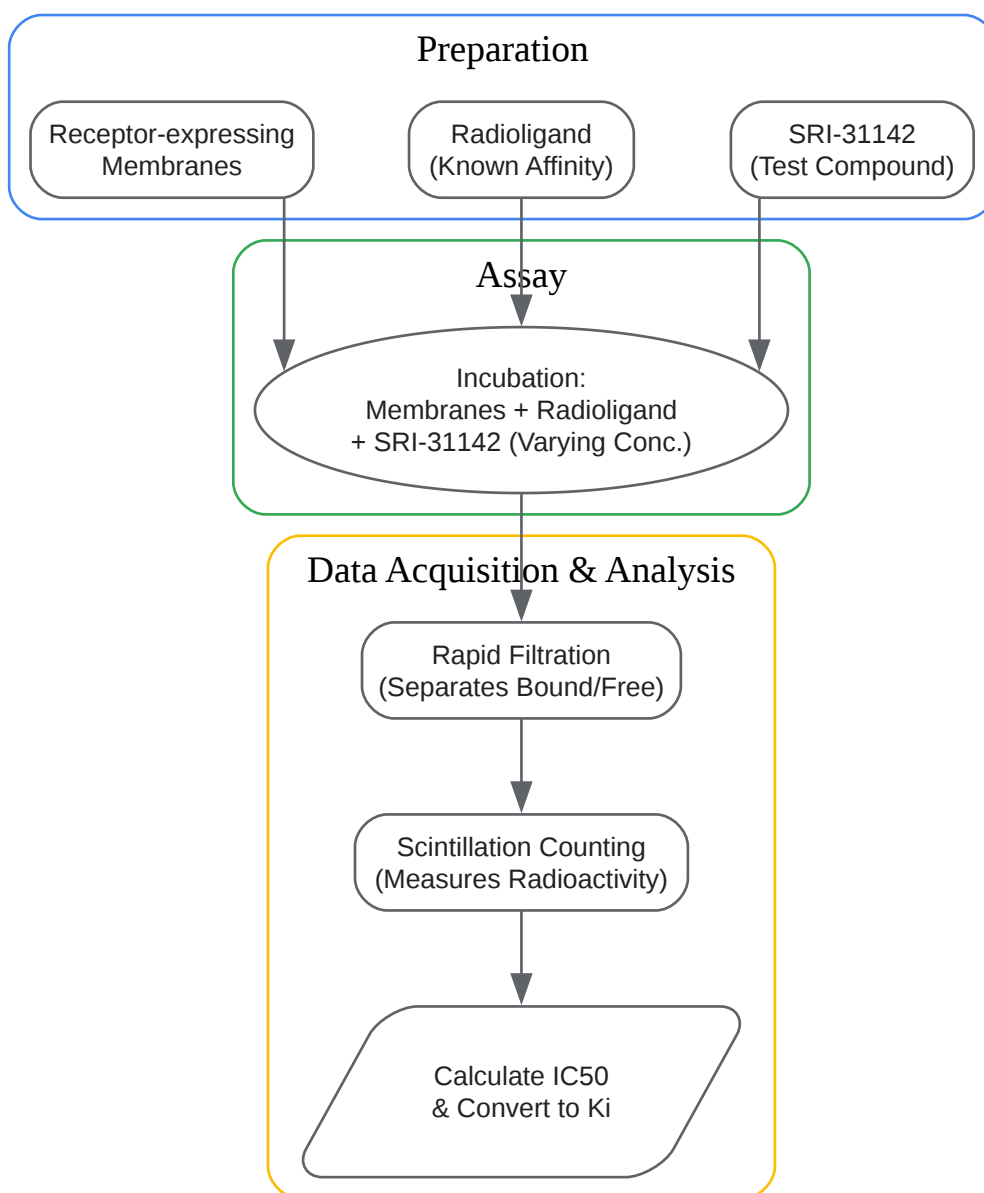
Objective: To determine the binding affinity (K_i) of **SRI-31142** for a wide range of CNS receptors and transporters.

Methodology: Competitive radioligand binding assays.

General Procedure:

- **Membrane Preparation:** Cell membranes expressing the specific receptor or transporter of interest are prepared from cultured cells or animal brain tissue.
- **Assay Buffer:** A buffered solution is prepared to maintain optimal pH and ionic conditions for receptor-ligand binding.

- Radioligand: A specific radiolabeled ligand with high affinity and selectivity for the target receptor is used.
- Competition Assay:
 - A fixed concentration of the radioligand is incubated with the receptor-containing membranes.
 - Increasing concentrations of the test compound (**SRI-31142**) are added to compete with the radioligand for binding to the receptor.
 - Non-specific binding is determined in the presence of a high concentration of a known, non-radiolabeled ligand for the target receptor.
- Incubation: The mixture is incubated at a specific temperature for a defined period to allow binding to reach equilibrium.
- Separation: Bound and free radioligand are separated, typically by rapid filtration through glass fiber filters. The filters trap the membranes with the bound radioligand.
- Quantification: The amount of radioactivity trapped on the filters is measured using a scintillation counter.
- Data Analysis: The data are analyzed using non-linear regression to determine the IC_{50} value (the concentration of **SRI-31142** that inhibits 50% of the specific binding of the radioligand). The IC_{50} value is then converted to a K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.



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Fig. 1: Workflow for Off-Target Radioligand Binding Assay.

Monoamine Transporter Uptake Assay

Objective: To determine the potency of **SRI-31142** to inhibit the uptake of dopamine, serotonin, and norepinephrine.

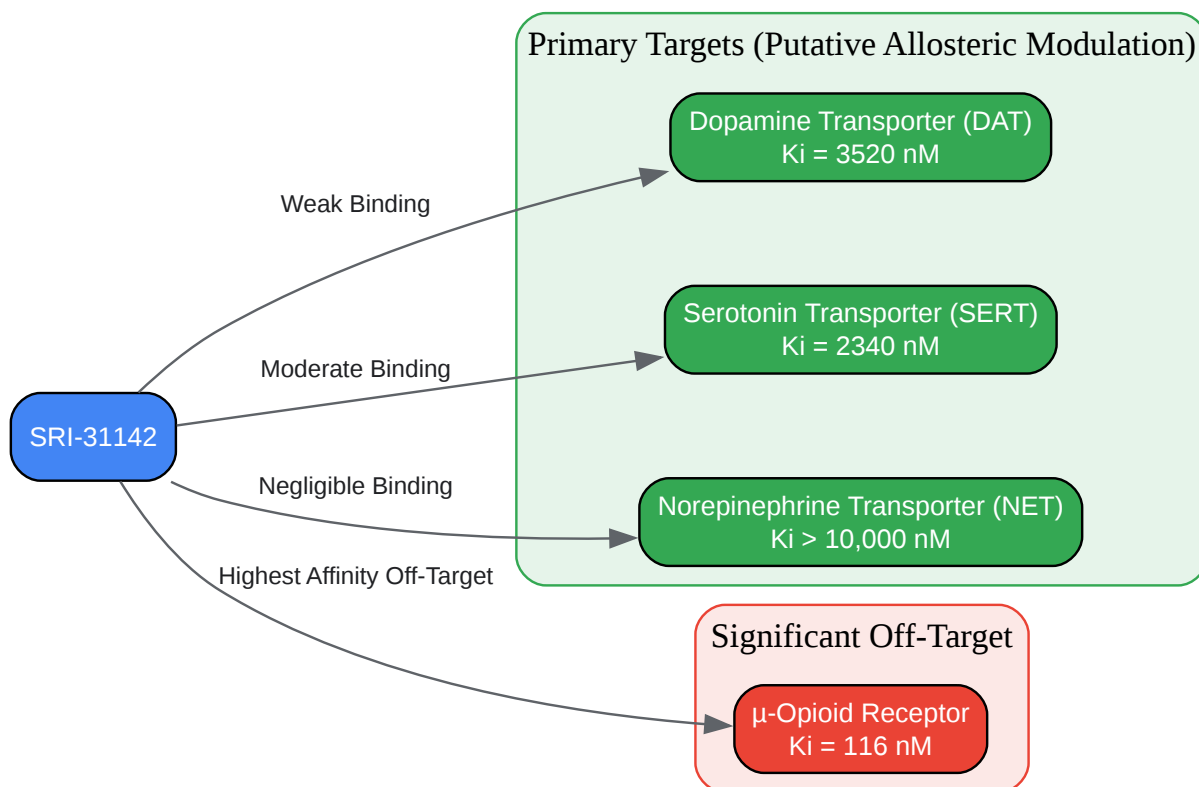
Methodology: Synaptosomal uptake assay.

General Procedure:

- **Synaptosome Preparation:** Synaptosomes (resealed nerve terminals) are prepared from specific rat brain regions (e.g., striatum for DAT, hippocampus for SERT, and hypothalamus for NET) by homogenization and differential centrifugation.
- **Pre-incubation:** Synaptosomes are pre-incubated with various concentrations of **SRI-31142**.
- **Uptake Initiation:** Uptake is initiated by the addition of a low concentration of the respective radiolabeled monoamine ([³H]dopamine, [³H]serotonin, or [³H]norepinephrine).
- **Incubation:** The mixture is incubated for a short period at 37°C to allow for transporter-mediated uptake.
- **Uptake Termination:** Uptake is terminated by rapid filtration through glass fiber filters, followed by washing with ice-cold buffer to remove extracellular radiolabel.
- **Quantification:** The amount of radioactivity accumulated within the synaptosomes is measured by liquid scintillation counting.
- **Data Analysis:** IC₅₀ values are determined by non-linear regression analysis of the concentration-response curves.

Signaling Pathway and Logical Relationship Visualization

The following diagram illustrates the logical relationship between the primary targets and the most significant off-target of **SRI-31142**.



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Fig. 2: SRI-31142 Primary vs. Off-Target Binding Affinity.

Conclusion

SRI-31142 exhibits a complex pharmacological profile. While it is being investigated as a putative allosteric modulator of the dopamine transporter, its off-target binding profile reveals significant affinity for the mu-opioid receptor. This interaction is noteworthy as the affinity for the mu-opioid receptor is considerably higher than its binding affinity for DAT. The moderate affinity for the serotonin transporter and the kappa-opioid receptor further contributes to its multifaceted pharmacology. These findings are crucial for interpreting in vivo data and for considering the potential for opioid-related effects or drug-drug interactions. The data and protocols presented in this guide provide a foundational resource for researchers working with **SRI-31142**, enabling a more informed approach to future studies.

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